

hazards and safety precautions for handling 3-bromofuran-2,5-dione

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Compound of Interest

Compound Name: 3-bromofuran-2,5-dione

Cat. No.: B1208300

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An In-depth Technical Guide to the Hazards and Safety Precautions for Handling **3-Bromofuran-2,5-dione**

Introduction

3-Bromofuran-2,5-dione, also known as bromomaleic anhydride, is a highly reactive chemical compound with the molecular formula C_4HBrO_3 .^[1] Its structure, featuring a furan ring with two carbonyl groups and a bromine atom, makes it a valuable intermediate in organic synthesis.^[1] It is utilized in Diels-Alder reactions, Michael additions, and in the development of functionalized polymers and novel therapeutics.^[1] However, its high reactivity also presents significant health and safety hazards that necessitate strict handling protocols. This guide provides a comprehensive overview of the hazards associated with **3-bromofuran-2,5-dione** and details the necessary safety precautions for its handling in a research and development setting.

Hazard Identification and Classification

3-Bromofuran-2,5-dione is classified as a hazardous substance. It is corrosive and can cause irritation and burns upon contact.^[1] The primary hazards are associated with its effects on the skin, eyes, and respiratory system.^[1]

Table 2.1: GHS Hazard Statements for **3-Bromofuran-2,5-dione**

Hazard Code	Hazard Statement	Classification Category
H315	Causes skin irritation	Skin Corrosion/Irritation (Category 2)
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2)
H335	May cause respiratory irritation	Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation (Category 3)

Source: Smolecule[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for safe handling and storage.

Table 3.1: Physical and Chemical Properties of **3-Bromofuran-2,5-dione**

Property	Value
CAS Number	5926-51-2
Molecular Formula	C ₄ HBrO ₃
Molecular Weight	176.95 g/mol
Appearance	Colorless to yellow transparent liquid
Boiling Point	215°C @ 760 mmHg
Flash Point	113°C (closed cup)
Synonyms	Bromomaleic anhydride, 3-Bromo-2,5-furandione

Sources: Smolecule[1], Tokyo Chemical Industry Co., Ltd.

Safety Precautions and Protocols

Due to its hazardous nature, the handling of **3-bromofuran-2,5-dione** requires stringent safety measures, including appropriate engineering controls, personal protective equipment, and handling procedures.

Engineering Controls

- **Ventilation:** All work with **3-bromofuran-2,5-dione** must be conducted in a well-ventilated area.^[1] A certified chemical fume hood is required to minimize inhalation exposure to vapors and aerosols.^[2]
- **Emergency Equipment:** Safety showers and eyewash stations must be readily accessible in the immediate work area.^[3]
- **Ignition Sources:** Keep the compound away from open flames, hot surfaces, and other potential sources of ignition.^{[2][3]} Use of explosion-proof electrical and ventilating equipment is recommended.^{[3][4]}
- **Static Discharge:** Take precautionary measures against static discharge.^{[2][3]} All metal parts of equipment should be grounded.^{[3][4]}

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling this compound.

- **Eye and Face Protection:** Wear tight-sealing safety goggles and a face shield to protect against splashes.^[3]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^[3] Contaminated clothing should be removed immediately and washed before reuse.^[3]
- **Respiratory Protection:** If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[3]

Safe Handling and Storage

- Handling: Avoid all contact with skin and eyes. Do not breathe vapors or mist.[2][6] Wash hands and any exposed skin thoroughly after handling.[3][6] Use only non-sparking tools.[3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3][6] The compound is sensitive to light, air, and moisture; it should be protected from these conditions.[2] For long-term stability, store under an inert gas and consider refrigeration or freezing.[2][3] Over time, pressure may build in containers, which should be handled and opened with care.[2]

Emergency Procedures

In case of accidental exposure, immediate action is critical.

Table 5.1: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[2][3]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Consult a physician.[2][3]
Eye Contact	Rinse cautiously with plenty of water for several minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist.[2][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Immediately make the victim drink water (two glasses at most) and consult a physician.[2][3]

In case of a fire, use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam to extinguish.[3][4] Firefighters should wear self-contained breathing apparatus and full protective gear.[3][4]

Experimental Protocol: Safe Handling Workflow

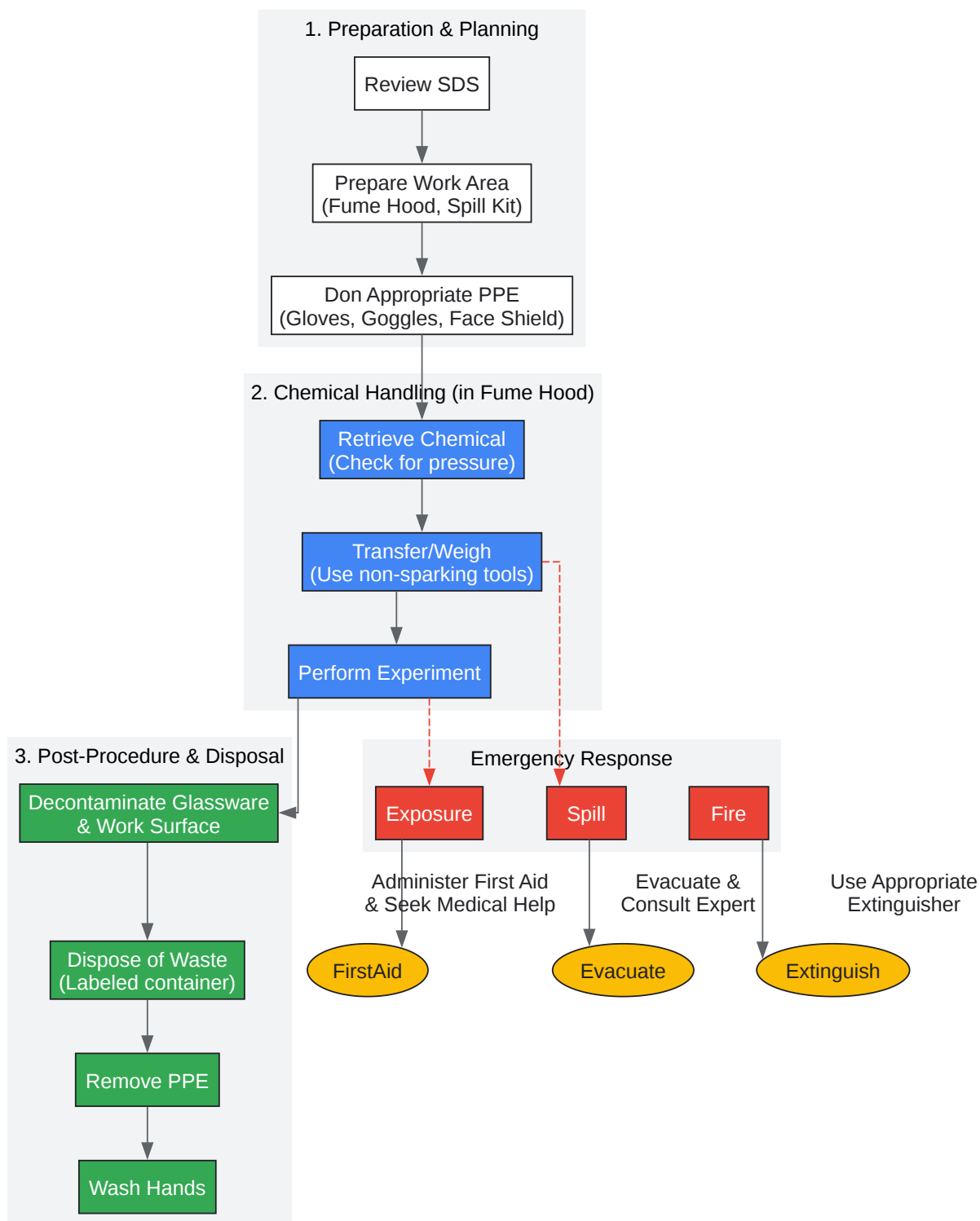
While specific experimental protocols for the hazard assessment of **3-bromofuran-2,5-dione** are not detailed in the provided search results, a general protocol for its safe handling in a laboratory setting can be established based on the available safety data.

- Preparation and Planning:
 - Review the Safety Data Sheet (SDS) thoroughly before starting any work.[\[2\]](#)[\[3\]](#)
 - Ensure the work area is clean and all necessary equipment (fume hood, PPE, spill kit) is available and functional.
 - Prepare and label all necessary containers and equipment.
- Donning PPE:
 - Put on a lab coat, followed by appropriate chemical-resistant gloves.
 - Wear tight-fitting safety goggles and a face shield.
 - If required by risk assessment, ensure a properly fitted respirator is worn.
- Chemical Handling:
 - Conduct all manipulations of the compound inside a certified chemical fume hood.
 - Ground all equipment to prevent static discharge.
 - Carefully open the container, being mindful of potential pressure buildup.[\[2\]](#)
 - Use non-sparking tools for transfers.[\[3\]](#)
 - Measure and dispense the required amount of the chemical, avoiding splashes and aerosol generation.[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)
- Post-Experiment:

- Decontaminate all equipment and the work area thoroughly.
- Dispose of waste in a suitable, closed, and properly labeled hazardous waste container.[\[3\]](#)
- Remove PPE in the correct order to avoid self-contamination.
- Wash hands thoroughly with soap and water.[\[3\]](#)

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **3-bromofuran-2,5-dione**.



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Caption: Logical workflow for handling **3-bromofuran-2,5-dione**.

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